

Technical Guide: 2-[(Butylamino)methyl]-4-chlorophenol as a Mannich Base Intermediate

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Compound of Interest

Compound Name: 2-[(Butylamino)methyl]-4-chlorophenol

Cat. No.: B13263946

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Executive Summary

2-[(Butylamino)methyl]-4-chlorophenol (CAS: 1019544-23-0) is a specialized Mannich base intermediate used primarily in the synthesis of biologically active pharmacophores and transition metal ligands. Structurally, it consists of a 4-chlorophenol core functionalized at the ortho position with a secondary butylaminomethyl group.

This guide provides a comprehensive technical analysis of this molecule, focusing on its synthesis via the Mannich reaction, its mechanistic formation, and its utility as a building block for benzoxazines and N,O-donor ligands. The presence of the chlorine atom at the para position is a critical design feature, blocking para-substitution and ensuring high regioselectivity during synthesis.

Chemical Foundation & Properties

Structural Significance

- **Regiocontrol:** The chlorine atom at the C4 position blocks electrophilic attack, forcing the Mannich reaction exclusively to the C2 (ortho) position. This prevents the formation of

complex isomeric mixtures often seen with unsubstituted phenols.

- **Lipophilicity Modulation:** The n-butyl chain significantly increases the LogP (partition coefficient) compared to methyl or ethyl analogs, enhancing the membrane permeability of downstream pharmaceutical derivatives.
- **Amphoteric Nature:** Containing both a phenolic hydroxyl group (weak acid) and a secondary amine (weak base), the molecule exists as a zwitterion in neutral media or forms salts, influencing its solubility profile during extraction.

Key Physicochemical Data

Property	Value / Description
CAS Number	1019544-23-0
Molecular Formula	C ₁₁ H ₁₆ ClNO
Molecular Weight	213.70 g/mol
pKa (Phenol)	~8.5 (Estimated, lowered by Cl EWG)
pKa (Amine)	~10.0 (Estimated for secondary amine)
Solubility	Soluble in EtOH, MeOH, DCM; Limited solubility in water.

Mechanistic Pathway (The Mannich Reaction)[1][2][3]

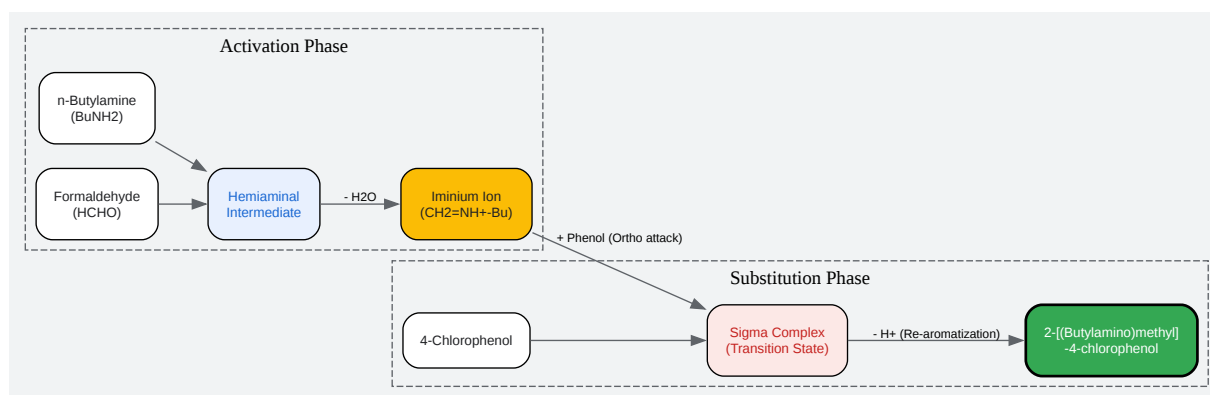
The synthesis proceeds via a classic three-component condensation involving 4-chlorophenol, formaldehyde, and n-butylamine.

Reaction Mechanism

- **Iminium Ion Formation:** Formaldehyde condenses with n-butylamine to form a hemiaminal, which dehydrates to generate the electrophilic iminium ion ().

- Electrophilic Aromatic Substitution (EAS): The phenol, activated by the hydroxyl group, attacks the iminium ion. Because the para position is blocked by Chlorine, the attack occurs exclusively at the ortho position.
- Re-aromatization: Loss of a proton restores the aromatic ring, yielding the Mannich base.

Pathway Visualization



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Figure 1: Mechanistic pathway for the regioselective ortho-aminomethylation of 4-chlorophenol.

Experimental Protocol

This protocol is designed for a 10 mmol scale synthesis. It prioritizes purity and yield optimization.

Reagents & Equipment

- Reagents: 4-Chlorophenol (1.28 g, 10 mmol), n-Butylamine (0.73 g, 10 mmol), Formaldehyde (37% aq., 0.81 g, 10 mmol), Ethanol (20 mL).

- Equipment: 50 mL Round Bottom Flask (RBF), Reflux Condenser, Magnetic Stirrer, Oil Bath.

Step-by-Step Procedure

- Pre-Activation (Iminium Generation):
 - In a beaker, mix the n-butylamine and formaldehyde solution at 0°C. Stir for 15 minutes.
Reasoning: Pre-forming the iminium species minimizes the polymerization of formaldehyde and reduces side reactions.
- Reaction Assembly:
 - Dissolve 4-chlorophenol in 15 mL of Ethanol in the RBF.
 - Add the pre-mixed amine/formaldehyde solution dropwise to the phenol solution while stirring.
- Thermal Phase:
 - Heat the mixture to reflux (approx. 80°C) for 4–6 hours.
 - Self-Validation Point (TLC): Monitor reaction progress using TLC (Silica gel, Hexane:Ethyl Acetate 7:3). The starting phenol spot () should disappear, and a new, more polar spot (amine) should appear near the baseline or streak (due to basicity).
- Workup & Isolation:
 - Remove solvent under reduced pressure (Rotavap) to yield a viscous residue.
 - Acid-Base Purification:
 1. Dissolve residue in DCM (20 mL).
 2. Extract with 1M HCl (2 x 15 mL). The product moves to the aqueous layer as the hydrochloride salt; unreacted phenol stays in DCM.
 3. Basify the aqueous layer with 2M NaOH to pH ~10. The product precipitates or oils out.

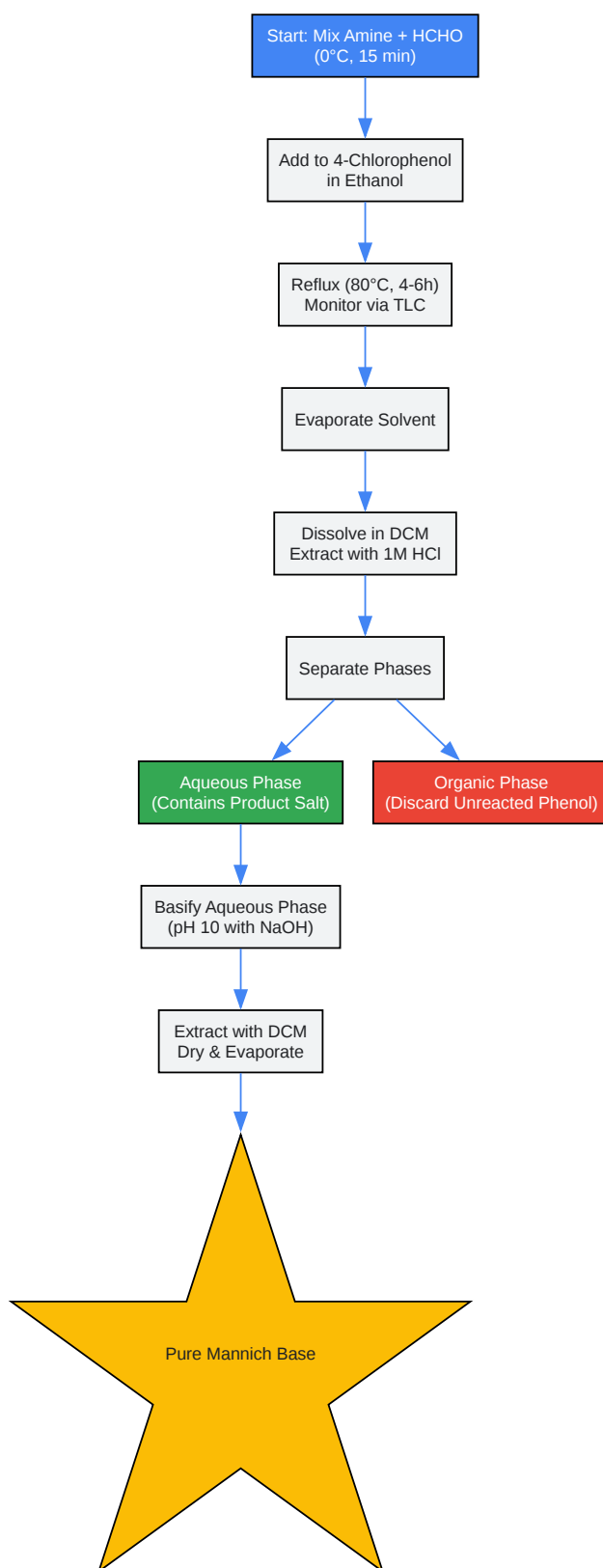
4. Extract the basic aqueous layer with fresh DCM (3 x 15 mL).

5. Dry organic layer over

, filter, and evaporate.

- Final Product:
 - Yield is typically 65–80%. The product is often a viscous yellow oil that may crystallize upon standing or trituration with cold hexane.

Experimental Workflow Diagram



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Figure 2: Purification workflow utilizing the amphoteric properties of the Mannich base.

Applications & Utility

Ligand Synthesis (N,O-Donors)

The **2-[(butylamino)methyl]-4-chlorophenol** molecule acts as a bidentate ligand. The phenolic oxygen (hard donor) and the amine nitrogen (intermediate donor) can coordinate with transition metals (e.g., Cu(II), Zn(II)) to form stable chelate rings. These complexes are often explored for:

- Catalysis: Biomimetic oxidation reactions.
- Material Science: Precursors for phenoxy-amine based polymers.

Benzoxazine Precursors

Reaction of this Mannich base with an additional equivalent of formaldehyde results in ring closure to form a dihydro-1,3-benzoxazine.

- Reaction: Mannich Base + HCHO

Benzoxazine +

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- Utility: Benzoxazines are precursors to thermosetting resins with high thermal stability and low water absorption.

Biological Activity

Mannich bases of 4-chlorophenol have been extensively documented for their antimicrobial properties. The lipophilic butyl chain enhances penetration into bacterial cell walls, while the chlorophenol core disrupts cellular respiration.

- Target: Often effective against Gram-positive bacteria (e.g., *S. aureus*) and fungi.

Safety & Handling (MSDS Highlights)

- 4-Chlorophenol: Highly toxic by inhalation and skin contact. Corrosive.
- n-Butylamine: Flammable liquid. Causes severe skin burns and eye damage.

- Mannich Base Product: Likely a skin sensitizer and irritant. Handle with gloves and in a fume hood.
- Waste Disposal: All aqueous waste from the workup contains chlorophenols and must be disposed of as halogenated organic waste.

References

- Biological Context: Roman, G. (2015). Mannich bases in medicinal chemistry and drug design.[1][2][3] European Journal of Medicinal Chemistry. Retrieved from [\[Link\]](#)
- Reaction Class: AdiChemistry. (n.d.). Mannich Reaction: Mechanism and Applications. Retrieved from [\[Link\]](#)

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